

safety and handling of 1,4-Dibromo-2,3,5,6-tetramethylbenzene

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Compound of Interest

Compound Name: 1,4-Dibromo-2,3,5,6-tetramethylbenzene

Cat. No.: B157619

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An In-depth Technical Guide to the Safe Handling of 1,4-Dibromo-2,3,5,6-tetramethylbenzene

Introduction

1,4-Dibromo-2,3,5,6-tetramethylbenzene, also known as 3,6-Dibromodurene, is a symmetrically substituted aromatic compound with the CAS Num a tetramethylated benzene ring with two bromine atoms at the para positions, makes it a sterically influential and highly reactive intermediate. The bromine groups, rendering the molecule highly valuable for palladium-catalyzed cross-coupling reactions, which are fundamental to modern organic synthesis building block in diverse fields, including the development of novel pharmaceuticals and advanced materials science.^{[2][3]}

Given its role as a reactive chemical intermediate, a thorough understanding of its properties and associated hazards is paramount for ensuring the safety and integrity of research outcomes. This guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the safe handling of **1,4-Dibromo-2,3,5,6-tetramethylbenzene**, grounding protocols in the causality behind each safety recommendation.

Section 1: Physicochemical Properties and Identification

The specific arrangement of substituents on the benzene ring dictates the compound's physical properties and chemical reactivity. The four methyl groups influence reaction selectivity, while the two bromine atoms are the primary sites for chemical transformations.^[2]

Property	Value	Reference
CAS Number	1646-54-4	[1]
Molecular Formula	C ₁₀ H ₁₂ Br ₂	[1]
Molecular Weight	292.01 g/mol	[1]
Synonyms	3,6-Dibromodurene	
Appearance	White to almost white crystalline solid or powder	[4]
Melting Point	201-205 °C	
Boiling Point	307.7 ± 37.0 °C (Predicted)	
Solubility	Insoluble in water	[4]

Section 2: Hazard Identification and Toxicological Profile

While some safety data sheets (SDS) may not classify this specific compound as hazardous under the US OSHA Hazard Communication Standard, many similar brominated aromatic compounds are known to cause skin, eye, and respiratory irritation.^{[5][6]} Therefore, a conservative approach, treating **1,4-Dibromo-2,3,5,6-tetramethylbenzene** as a potentially hazardous substance, is a cornerstone of responsible laboratory practice. The primary routes of exposure are inhalation of dust, direct contact with skin, and ingestion.

Based on data from analogous compounds, the following hazards should be considered:

Hazard Statement	Description	Reference
H315	Causes skin irritation	[7]
H319	Causes serious eye irritation	[7]
H335	May cause respiratory irritation	[6]
H413	May cause long lasting harmful effects to aquatic life	

Reactivity and Stability: The compound is stable under normal laboratory conditions.[4] However, it is incompatible with strong oxidizing agents, which hazardous polymerization is not known to occur.[4] In the event of a fire or extreme thermal decomposition, hazardous gases such as carbon oxides [8]

Section 3: Core Safety Protocols and Handling Procedures

A multi-layered approach to safety, combining engineering controls, personal protective equipment, and stringent hygiene practices, is essential for m

Engineering Controls

The primary engineering control is to handle the solid compound within a well-ventilated area.

- Fume Hood: All weighing and transfer operations that could generate dust should be performed inside a certified chemical fume hood.[4][7]
- Exhaust Ventilation: The laboratory should be equipped with adequate general exhaust ventilation to prevent the accumulation of airborne contamin

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact.

- Eye and Face Protection: Wear chemical safety goggles or glasses that comply with OSHA's regulations in 29 CFR 1910.133 or European Standar
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after handling.[7]
 - Clothing: A lab coat or other protective clothing should be worn to prevent skin exposure.[4]
- Respiratory Protection: Under normal conditions with functioning engineering controls, respiratory protection is not required. However, if dust cann particulate respirator may be necessary.[4]

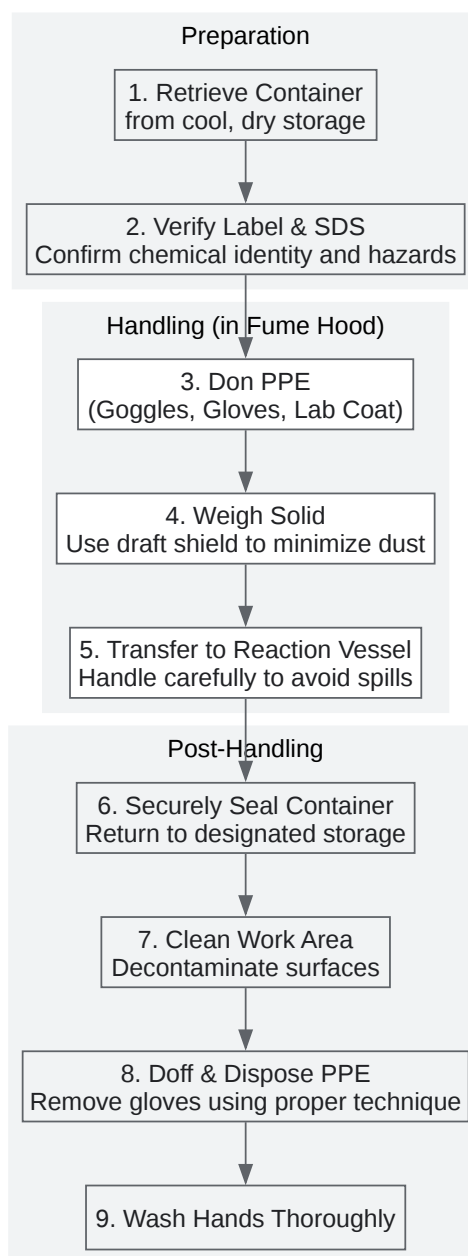
Hygiene Practices

Good industrial hygiene is a critical barrier to chemical exposure.

- Avoid ingestion and inhalation.[4][5]
- Wash hands thoroughly with soap and water after handling and before breaks.[7]
- Do not eat, drink, or smoke in areas where chemicals are handled.[6]
- Keep containers securely sealed when not in use.[6]

Standard Laboratory Handling Workflow

The following workflow illustrates the integration of safety measures at each step of handling the reagent.



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Caption: Standard workflow for safely handling solid **1,4-Dibromo-2,3,5,6-tetramethylbenzene**.

Section 4: Storage and Disposal

Storage

Proper storage is crucial for maintaining the chemical's integrity and preventing accidental release.

- Conditions: Store in a dry, cool, and well-ventilated place.[4][5] Some suppliers recommend refrigerated storage (2-8°C).[7]
- Containers: Keep containers tightly closed to prevent moisture ingress and contamination.[4]
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents.[4]

Spill Management

In the event of a spill, a calm and systematic response is required.

- Evacuate: Clear the immediate area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Protect: Wear the full complement of PPE, including respiratory protection if necessary.
- Contain & Clean:
 - Avoid generating dust.^{[4][7]}
 - Carefully sweep up the spilled solid material.^[4]
 - Place the material into a suitable, labeled, and sealed container for disposal.^{[4][7]}
- Decontaminate: Wash the spill area thoroughly.

Disposal

Chemical waste must be managed responsibly to protect the environment.

- Regulations: All waste materials must be disposed of in accordance with federal, state, and local environmental regulations.^[5]
- Procedure: Dispose of the compound and any contaminated materials through a licensed and approved waste disposal company.^[5]
- Environmental Precaution: Do not allow the product to enter drains or waterways, as it may cause long-lasting harm to aquatic life.^[7]

Spill Response and Disposal Decision Tree

Caption: Decision tree for responding to a spill of **1,4-Dibromo-2,3,5,6-tetramethylbenzene**.

Section 5: Application Case Study: Synthesis Protocol

The following protocol for the synthesis of **1,4-Dibromo-2,3,5,6-tetramethylbenzene** from 1,2,4,5-tetramethylbenzene (durene) highlights the practice discussed. This synthesis involves handling bromine, a highly corrosive and toxic reagent, demanding strict adherence to safety protocols.

Objective: To synthesize **1,4-Dibromo-2,3,5,6-tetramethylbenzene** via electrophilic bromination of durene.

Materials:

- 1,2,4,5-tetramethylbenzene (durene)
- Dichloromethane (CH_2Cl_2)
- Iodine (I_2)
- Bromine (Br_2)
- 5 M Sodium Hydroxide (NaOH) aqueous solution
- Deionized water

Equipment:

- Three-necked round-bottom flask
- Stirring mechanism (magnetic stirrer)

- Reflux condenser
- Dropping funnel
- Heating mantle
- Filtration apparatus (Büchner funnel)

Procedure:

- Setup:
 - Safety Call-Out: Perform all steps in a certified chemical fume hood. Wear appropriate PPE (safety goggles, lab coat, chemical-resistant gloves).
 - Add 1,2,4,5-tetramethylbenzene (0.18 mol) and 150 mL of dichloromethane to a dry three-necked flask equipped with a stirrer. Stir until the solid
- Catalyst Addition: Add iodine (1.0 g, 3.94 mmol) to the solution as a catalyst.
- Reagent Preparation:
 - Safety Call-Out: Bromine is highly corrosive and toxic. Handle with extreme care.
 - In a separate flask inside the fume hood, dissolve bromine (24 mL, 0.47 mol) in 100 mL of dichloromethane.
- Reaction:
 - Transfer the bromine solution to the dropping funnel. Add the solution dropwise to the stirred durene solution.
 - After the addition is complete, heat the reaction mixture to reflux (approx. 40°C for dichloromethane) and maintain for 1.5 hours.
- Quenching:
 - Safety Call-Out: The quenching process can be exothermic. Add the quenching agent slowly.
 - Cool the reaction mixture to room temperature. Carefully and slowly add 50 mL of 5 M aqueous sodium hydroxide to quench any unreacted bromine
- Workup and Isolation:
 - Collect the resulting solid product by vacuum filtration.
 - Wash the solid product thoroughly with deionized water to remove any remaining salts.
- Drying: Dry the collected solid to afford the final product, **1,4-dibromo-2,3,5,6-tetramethylbenzene**. The reported yield is approximately 93%.

Conclusion

1,4-Dibromo-2,3,5,6-tetramethylbenzene is a valuable reagent whose utility in advanced chemical synthesis is well-established. While it may not be a hazardous substance, its chemical nature and relation to known irritants necessitate a diligent and informed approach to safety. By understanding its physicochemical hazards, and rigorously implementing a system of engineering controls, personal protective equipment, and safe work practices, researchers can harness its utility. The integration of safety protocols into every step of the experimental workflow, from preparation to disposal, is the hallmark of a responsible and successful laboratory practice.

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